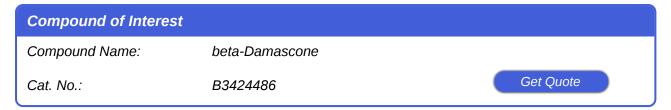


beta-Damascone chemical structure and properties

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to beta-Damascone

Introduction

Beta-Damascone, a member of the rose ketone family, is a C13-norisoprenoid aroma compound prized for its complex and potent fragrance.[1][2] It is a significant contributor to the aroma of various natural products, most notably roses, and is a crucial ingredient in the flavor and fragrance industries.[3][4][5] Despite its often low concentrations in nature, its impact on the overall scent profile is substantial.[5][6] This document provides a comprehensive overview of the chemical structure, properties, synthesis, and analysis of **beta-Damascone** for researchers and professionals in chemistry and drug development.

Chemical Structure and Identifiers

Beta-Damascone is characterized by a trimethylcyclohexenyl ring attached to a butenone side chain. It exists as stereoisomers, primarily the (E)- or trans-isomer, which is most common.[7]

Table 1: Chemical Identifiers for beta-Damascone



Identifier	Value	Reference
IUPAC Name	(E)-1-(2,6,6-trimethyl-1- cyclohexen-1-yl)but-2-en- 1-one	[7]
CAS Number	23726-91-2	[7][8]
Molecular Formula	C13H20O	[7][8]
Molecular Weight	192.30 g/mol	[7][8]
SMILES	C/C=C/C(=O)C1=C(CCCC1(C) C)C	[7]
InChIKey	BGTBFNDXYDYBEY- FNORWQNLSA-N	[7][8]

Physicochemical Properties

Beta-Damascone is a colorless to pale yellow liquid with well-defined physical properties that are critical for its application and handling.[7]

Table 2: Physicochemical Properties of beta-Damascone



Property	Value	Reference
Appearance	Colorless to pale yellow liquid	[7]
Boiling Point	200 °C at 760 mmHg	[7]
Melting Point	9 °C	
Density	0.934 - 0.942 g/mL at 20 °C	[7][8]
Refractive Index	1.496 - 1.501 at 20 °C	[7]
Flash Point	>100 °C (>212 °F)	
Vapor Pressure	0.007 mmHg at 25 °C (est.)	
Solubility	Miscible in alcohol; Insoluble in water	[7]
Storage Temperature	2-8°C, protected from light	[8]

Organoleptic Profile

The sensory characteristics of **beta-Damascone** are highly valued, making it a staple in perfumery and flavor creation.

Table 3: Organoleptic Properties of beta-Damascone

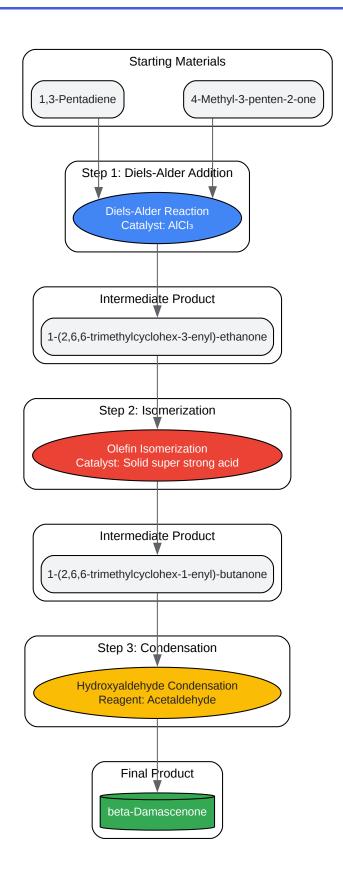


Property	Description	Reference
Odor	Fruity, floral, rose, with notes of plum, black currant, honey, and tobacco. Described as powerful with green and woody undertones.	
Taste	Described as green, woody, minty, with herbal and floral nuances.	
Applications	Used in fragrances to impart a distinctive character, especially in rose, floral, woody, and fruity perfumes. Also used in food, tobacco, and cosmetic flavors.	

Experimental Protocols Synthesis of beta-Damascone via Diels-Alder Reaction

A common synthetic route involves a Diels-Alder reaction, followed by isomerization and condensation steps.[3][9] This multi-step process is a fundamental method for producing damascones.





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A generalized workflow for the synthesis of beta-Damascenone.



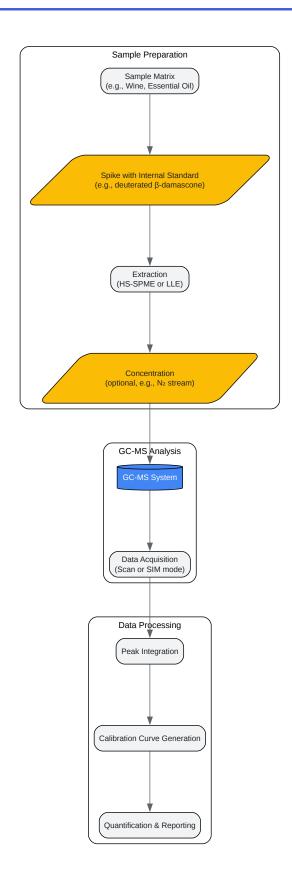
Methodology:

- Diels-Alder Addition: 1,3-Pentadiene and 4-methyl-3-penten-2-one undergo a Diels-Alder addition reaction, catalyzed by AlCl₃, to form 1-(2,6,6,-trimethylcyclohex-3-enyl)-ethanone.[9]
 The reaction is typically quenched with ice water.[9]
- Isomerization: The resulting intermediate is subjected to olefin isomerization using a solid superacid catalyst. This step converts the cyclohexenyl group to a more stable isomer, yielding 1-(2,6,6,-trimethylcyclohex-1-enyl)-butanone.[9]
- Condensation: The final step involves a hydroxyaldehyde condensation reaction with acetaldehyde to produce the target product, beta-damascenone.[9] The reaction progress is monitored by Gas Chromatography (GC).[3][9]

Quantitative Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

Accurate quantification of **beta-Damascone** in complex matrices like wine or essential oils is crucial for quality control and research. GC-MS is the preferred analytical technique.[10]





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